

Personal protective equipment for handling 4-Methyl-2-nitroaniline

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Compound of Interest

Compound Name: 4-Methyl-2-nitroaniline

Cat. No.: B134579

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Essential Safety and Handling Guide for 4-Methyl-2-nitroaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Methyl-2-nitroaniline** (CAS No. 89-62-3). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identity and Hazards

Property	Value
Synonyms	2-Nitro-p-toluidine, 4-Amino-3-nitrotoluene
Appearance	Orange-brown crystalline powder. [1]
Molecular Formula	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol [2]
Melting Point	115-116 °C.
Signal Word	Danger. [3] [4]
Primary Hazards	Toxic if swallowed, in contact with skin, or if inhaled. [3] [4] [5] [6] Causes skin, eye, and respiratory tract irritation. [1] [7] May cause damage to organs (specifically the liver) through prolonged or repeated exposure. [3] [4] [5] [6]
Environmental Hazards	Toxic to aquatic life with long-lasting effects. [3] [4] [5] [6]

Health Hazard Summary

Exposure to **4-Methyl-2-nitroaniline** can lead to serious health effects. It is readily absorbed through the skin and can be harmful if inhaled or ingested.[\[1\]](#) Chronic exposure may lead to cumulative effects, including methemoglobinemia, which impairs the blood's ability to carry oxygen.[\[1\]](#)

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory for the safe handling of **4-Methyl-2-nitroaniline**.

1. Engineering Controls and Preparation:

- Ventilation: Always handle this chemical in a well-ventilated area.[\[1\]](#)[\[5\]](#) A chemical fume hood is required.

- Safety Equipment: Ensure an eyewash station and a safety shower are readily accessible and in good working order.[1]
- Work Area Preparation: Designate a specific area for handling. Cover the work surface with absorbent, disposable bench paper.

2. Personal Protective Equipment (PPE):

A comprehensive PPE regimen is critical to prevent exposure.

PPE Category	Specification
Eye/Face	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin	Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin exposure.[1][5]
Respiratory	A NIOSH-approved respirator with an organic vapor/acid gas cartridge and a dust/mist filter is required, especially when weighing or transferring the solid material.[7]

3. Handling and Experimental Procedure:

- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood to minimize dust generation and inhalation.[1]
 - Use a spatula for transfers. Avoid scooping directly from the container with weighing paper.
- During the Experiment:

- Keep the container tightly closed when not in use.[1][5]
- Avoid all personal contact with the substance, including inhalation.[5]
- Do not eat, drink, or smoke in the handling area.[5]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[4][5]
 - Decontaminate all equipment and the work area.

4. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][5]
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and chloroformates.[1][4]
- Protect from moisture as the material is hygroscopic.[1]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. [1] [3] [4] Seek immediate medical attention. [1] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] Seek medical attention. [1] [5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water or milk. [1] Never give anything by mouth to an unconscious person. [1] [3] Seek immediate medical attention. [1] [3] [4]

Spill Response:

- Evacuate the area and restrict access.
- Wear the appropriate PPE as outlined above.
- Avoid generating dust.[\[1\]](#)
- For small spills, dampen the solid material with alcohol and transfer it to a suitable, labeled container for disposal.[\[7\]](#)
- Use absorbent paper dampened with alcohol to clean up any remaining material.[\[7\]](#)
- Wash the spill area with alcohol followed by a strong soap and water solution.[\[7\]](#)

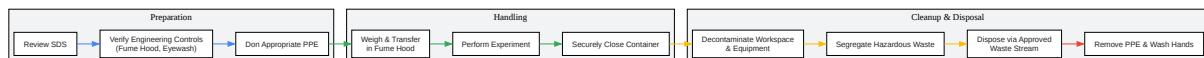
- Place all contaminated materials, including clothing, into a sealed, vapor-tight plastic bag for disposal.[7]

Disposal Plan

All waste containing **4-Methyl-2-nitroaniline** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste, including contaminated PPE and absorbent materials, in a clearly labeled, sealed container.
 - Do not mix with other waste streams unless compatible.
- Disposal Procedure:
 - Dispose of the hazardous waste through an approved waste disposal plant.[4][6]
 - Follow all local, regional, and national regulations for hazardous waste disposal.[4]
 - Do not allow the chemical to enter drains or waterways.[5]

Workflow for Safe Handling of 4-Methyl-2-nitroaniline



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Caption: Workflow for the safe handling of **4-Methyl-2-nitroaniline**.

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